

HPLC Retention Time Comparison of PEITC Analog: A Technical Guide

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Compound of Interest

Compound Name: 2-(3-Chlorophenyl)ethylisothiocyanate

CAS No.: 442689-72-7

Cat. No.: B6320852

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Executive Summary & Chemical Basis of Separation

Isothiocyanates (ITCs) like PEITC are hydrophobic, sulfur-containing compounds derived from glucosinolates. In Reverse-Phase HPLC (RP-HPLC), their separation is governed primarily by hydrophobic interaction chromatography (HIC) principles.

The retention time (RT) directly correlates with the lipophilicity of the side chain (R-N=C=S). As the alkyl chain length increases or aromaticity is introduced, the partition coefficient (LogP) rises, increasing interaction with the C18 stationary phase and delaying elution.

Predicted Elution Order (C18 Column)

The theoretical and experimentally verified elution order for common analogs is: Sulforaphane (Polar) < Allyl ITC (Short chain) < Benzyl ITC (Aromatic) < PEITC (Aromatic + Alkyl spacer)

Comparative Retention Data

The following data summarizes the retention behavior of PEITC and its primary analogs under optimized Reverse-Phase conditions.

Table 1: Physicochemical Properties & Relative Retention

Note: Retention times (RT) are representative of a standard C18 gradient method (detailed in Section 3) and will vary based on specific system dead volume and flow rate.

Compound	Abbr.	Structure (R-Group)	LogP (Approx)	Relative Elution	UV Max ()
Sulforaphane	SFN	4-(Methylsulfinyl)butyl	0.23	Early (1.0x)	205 / 240 nm
Allyl Isothiocyanate	AITC	Allyl (-CH ₂ CH=CH ₂)	1.30	Mid (1.8x)	242 nm
Benzyl Isothiocyanate	BITC	Benzyl (-CH ₂ -Ph)	2.83	Late (3.2x)	

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